

FXIa-IN-6 selectivity profiling against serine proteases

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Compound Focus: FXIa-IN-6

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Compound Overview

FXIa-IN-6 is a potent, small-molecule inhibitor of Factor XIa (FXIa). Here is the core information available:

Property	Description
Biological Activity	Potent FXIa inhibitor; reported K_i (inhibition constant) value of 0.3 nM [1].
Selectivity	Described as selective against "most of the relevant serine proteases," but specific data for other enzymes is not provided in the search results [1].
Molecular Formula	$C_{31}H_{29}ClF_2N_4O_4$ [1].
CAS Number	1551459-37-0 [1].

The Selectivity Challenge in Serine Protease Inhibition

Achieving selectivity for FXIa inhibitors is challenging due to the high structural similarity within the trypsin-like serine protease family. They share a common catalytic triad (His57, Asp102, Ser195) and a deep

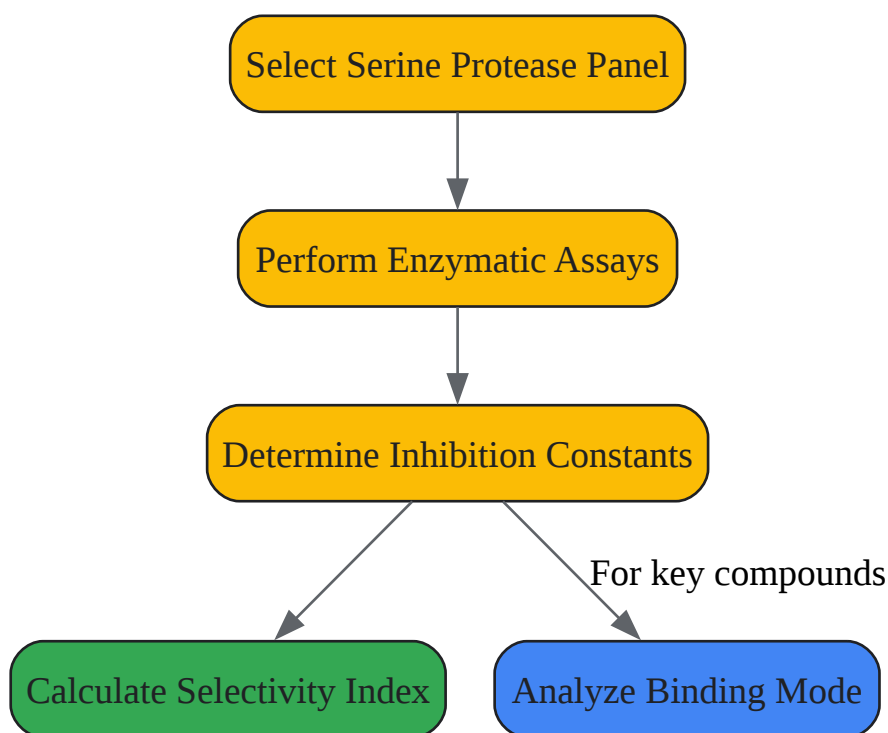
S1 pocket with an acidic Asp189 residue that typically interacts with a basic group (e.g., benzamidine) on the inhibitor [2] [3].

- **Key Selectivity Considerations:** The search results indicate that for FXIa inhibitors, high selectivity over **plasma kallikrein (PKa)**, the closest homologue of FXIa, is a primary concern. Off-target inhibition of other proteases like **Factor Xa (FXa)**, **thrombin (FIIa)**, and **Factor IXa (FIXa)** must also be minimized to reduce potential bleeding risks [4].
- **Design Strategy:** Selective inhibitors often exploit differences in **exosites** (binding regions outside the active site) and subtle variations in the S1 and S2 pockets. Structure-based drug design and molecular dynamics simulations are critical tools for this purpose [3] [4].

Proposed Protocol for Selectivity Profiling

While specific protocols for **FXIa-IN-6** are not available, the following outlines a standard methodology for generating the selectivity data you need, based on common practices in the field [4].

1. Experimental Workflow The diagram below illustrates the key stages in profiling a serine protease inhibitor.



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2. Key Experimental Details

- **Recommended Serine Protease Panel:** A comprehensive profile should include, at a minimum: **FXIa**, **Plasma Kallikrein (PKa)**, **Factor Xa (FXa)**, **Thrombin (FIIa)**, **Factor IXa (FIXa)**, **Factor VIIa (FVIIa)**, **trypsin**, and **plasmin** [4].
- **Enzymatic Assay Conditions:**
 - **Buffer:** 50 mM Tris-HCl, pH 7.4, containing 150 mM NaCl, 5 mM CaCl₂, and 0.1% bovine serum albumin (BSA) [5].
 - **Reaction:** Incubate the enzyme with varying concentrations of **FXIa-IN-6**. Initiate the reaction with a chromogenic substrate specific for each protease (e.g., S-2366 for FXIa [6]). Monitor the increase in absorbance at 405 nm over time.
 - **Data Analysis:** Plot reaction velocity versus inhibitor concentration. Calculate the **half-maximal inhibitory concentration (IC₅₀)** using non-linear regression analysis. The **inhibition constant (K_i)** can be derived from the IC₅₀ value using the Cheng-Prusoff equation [4].
- **Selectivity Index Calculation:** For each off-target protease, calculate the selectivity index as: **K_i (off-target protease) / K_i (FXIa)**. A high index indicates strong selectivity for FXIa.

Future Research Directions

The field is actively evolving. Recent research focuses on:

- **Eliminating Structural Alerts:** Designing new inhibitors without aniline motifs, which are associated with potential metabolic toxicity [4].
- **Improving Potency and Selectivity:** Using novel P2' fragments (like triazole-based benzoic acids) and molecular dynamics simulations to better understand interactions with the S2' pocket and the flexible IP-loop, which is critical for achieving selectivity over PKa [4].

Information Limitations and Next Steps

The most current search results do not contain the full selectivity profile for **FXIa-IN-6**. The single K_i value of 0.3 nM for FXIa is promising, but its utility as a selective tool compound or drug candidate cannot be confirmed without the broader dataset.

To proceed with your application notes, I suggest you:

- **Consult Specialized Databases:** Search for "**FXIa-IN-6**" in scientific databases like PubMed, Google Scholar, or the manufacturer's detailed product literature.

- **Review Patent Filings:** The original synthetic patent for this compound would likely contain comprehensive biological data, including full selectivity profiles.
- **Refine Your Search:** Use terms like "**FXIa-IN-6** selectivity data," "**FXIa-IN-6** pharmacological profile," or the CAS number "1551459-37-0" in your searches.

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